

# "Methyl 1-aminocyclopropanecarboxylate" CAS number and chemical properties

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## Compound of Interest

Compound Name: Methyl 1-aminocyclopropanecarboxylate

Cat. No.: B1349330

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## Methyl 1-aminocyclopropanecarboxylate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Methyl 1-aminocyclopropanecarboxylate** is a cyclic amino acid ester of significant interest in agricultural science and potentially in drug development. As a derivative of 1-aminocyclopropanecarboxylic acid (ACC), the immediate precursor to the plant hormone ethylene, this compound serves as a valuable tool for studying ethylene biosynthesis and signaling. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analytical methods for **Methyl 1-aminocyclopropanecarboxylate**, as well as its role as an ethylene agonist.

### Chemical Properties

**Methyl 1-aminocyclopropanecarboxylate** is commercially available primarily as a hydrochloride salt to improve its stability and solubility. The following table summarizes its key chemical and physical properties.

Property	Value (Free Base)	Value (Hydrochloride Salt)	Citations
CAS Number	72784-43-1	72784-42-0	[1][2]
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO <sub>2</sub>	C <sub>5</sub> H <sub>9</sub> NO <sub>2</sub> · HCl	[1][2]
Molecular Weight	115.13 g/mol	151.59 g/mol	[1][2]
Appearance	-	White to almost white powder or crystals	[3]
Boiling Point	136 °C	-	[4]
Melting Point	-	186 °C	[3]
Solubility	-	Soluble in water	[3]
Storage	Keep in dark place, inert atmosphere, store in freezer, under -20°C	2-8°C, store under inert gas, hygroscopic, heat sensitive	[3][5]
SMILES	<chem>O=C(C1(N)CC1)OC</chem>	<chem>Cl.COC(=O)C1(N)CC1</chem>	[1][2]
InChI Key	CSHMCEYIMFSLSS-UHFFFAOYSA-N	CHSDCWKLSHPKFY-UHFFFAOYSA-N	[2][6]

## Experimental Protocols

### Synthesis of Methyl 1-aminocyclopropanecarboxylate Hydrochloride

The synthesis of **Methyl 1-aminocyclopropanecarboxylate** hydrochloride is typically achieved through the Fischer esterification of 1-aminocyclopropanecarboxylic acid with methanol in the presence of an acid catalyst.

Principle: The Fischer esterification is a reversible, acid-catalyzed reaction between a carboxylic acid and an alcohol to form an ester. The reaction equilibrium is driven towards the

product by using an excess of the alcohol.

#### Materials:

- 1-aminocyclopropanecarboxylic acid
- Methanol (anhydrous)
- Hydrogen chloride (gas) or Thionyl chloride ( $\text{SOCl}_2$ )
- Diethyl ether (anhydrous)
- Reaction flask with a reflux condenser and a drying tube
- Magnetic stirrer and heating mantle
- Ice bath
- Rotary evaporator

#### Procedure:

- Preparation of Methanolic HCl: Anhydrous hydrogen chloride gas is bubbled through anhydrous methanol, cooled in an ice bath, until saturation. Alternatively, thionyl chloride can be carefully added dropwise to cold, stirred anhydrous methanol to generate HCl in situ.
- Esterification: 1-aminocyclopropanecarboxylic acid is suspended in the freshly prepared acidic methanol.
- Reflux: The reaction mixture is heated to reflux and stirred for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, the excess methanol is removed under reduced pressure using a rotary evaporator.
- Purification: The resulting crude product is triturated with anhydrous diethyl ether to precipitate the hydrochloride salt. The solid is then collected by filtration, washed with cold

diethyl ether, and dried under vacuum to yield **Methyl 1-aminocyclopropanecarboxylate** hydrochloride.

## Analytical Methods

The purity and identity of **Methyl 1-aminocyclopropanecarboxylate** can be assessed using standard analytical techniques such as High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC).

### 2.2.1. High-Performance Liquid Chromatography (HPLC)

- **Principle:** HPLC separates components of a mixture based on their differential partitioning between a stationary phase and a mobile phase under high pressure.
- **Instrumentation:** A standard HPLC system equipped with a UV detector is suitable.
- **Column:** A C18 reversed-phase column is commonly used.
- **Mobile Phase:** A typical mobile phase would be a gradient of acetonitrile and water containing an acidic modifier like formic acid or phosphoric acid to ensure the analyte is in its protonated form.
- **Detection:** UV detection at a wavelength between 200-220 nm is appropriate for this compound which lacks a strong chromophore.
- **Sample Preparation:** The sample is dissolved in the mobile phase or a compatible solvent and filtered through a 0.45 µm syringe filter before injection.
- **Quantification:** Quantification can be performed using an external standard calibration curve.

### 2.2.2. Gas Chromatography (GC)

- **Principle:** GC separates volatile compounds based on their partitioning between a gaseous mobile phase and a liquid or solid stationary phase within a heated column. Derivatization is often required for polar compounds like amino acid esters to increase their volatility.
- **Derivatization:** The amino group can be derivatized, for example, by acylation, to make the compound more volatile and improve its chromatographic properties.

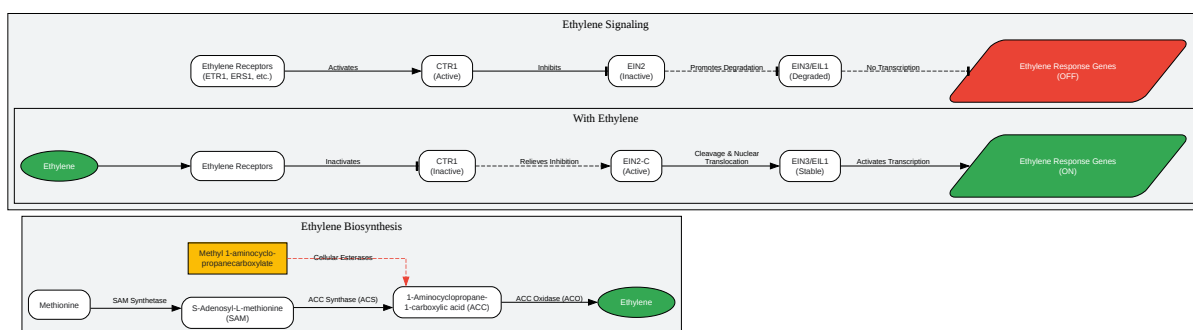
- Column: A capillary column with a non-polar or medium-polarity stationary phase is typically used.
- Carrier Gas: Helium or nitrogen is a common carrier gas.
- Detector: A Flame Ionization Detector (FID) is suitable for the detection of this organic compound.
- Sample Preparation: The derivatized sample is dissolved in a suitable organic solvent for injection.

## Role in Plant Biology: Ethylene Agonist

**Methyl 1-aminocyclopropanecarboxylate** acts as an agonist of the plant hormone ethylene. [7] It is structurally similar to 1-aminocyclopropanecarboxylic acid (ACC), the natural precursor of ethylene in plants. [7] Application of **Methyl 1-aminocyclopropanecarboxylate** to plant tissues leads to an increased production of ethylene and elicits ethylene-like physiological responses, such as the triple response in seedlings, leaf senescence, and fruit ripening. [7] This is attributed to its conversion to ACC within the plant cells, which then serves as a substrate for ACC oxidase to produce ethylene.

## Ethylene Biosynthesis and Signaling Pathway

The following diagram illustrates the ethylene biosynthesis and signaling pathway in plants, highlighting the point of action of **Methyl 1-aminocyclopropanecarboxylate**.



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Caption: Ethylene biosynthesis and signaling pathway.

## Applications in Research and Drug Development

The primary application of **Methyl 1-aminocyclopropanecarboxylate** is in plant science research as a tool to study the effects of ethylene on plant growth and development. Its ability to be readily absorbed and converted to ACC makes it a convenient substitute for applying gaseous ethylene.

In the context of drug development, while not a direct therapeutic agent, the cyclopropane scaffold is a "bioisostere" for larger or more flexible groups in drug molecules and can be used

to improve metabolic stability and binding affinity. The study of amino acid derivatives like **Methyl 1-aminocyclopropanecarboxylate** can provide insights into the design of novel therapeutic agents that target amino acid metabolic pathways or transporters.

## Conclusion

**Methyl 1-aminocyclopropanecarboxylate** is a valuable chemical for researchers in the field of plant biology. Its well-defined chemical properties and predictable biological activity as an ethylene agonist make it an indispensable tool. The synthetic and analytical methods outlined in this guide provide a foundation for its preparation and quality control. Further research into the biological effects of this and related compounds may uncover new applications in agriculture and beyond.

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